

An In-depth Technical Guide to 4-Methyldecane (CAS: 2847-72-5)

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Compound of Interest

Compound Name: 4-Methyldecane

Cat. No.: B1670055

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Methyldecane** (CAS No. 2847-72-5), a branched alkane with increasing significance in various scientific fields. This document consolidates its chemical and physical properties, synthesis methodologies, biological activities, and applications, presenting the information in a structured format for easy reference and use in a laboratory and research setting.

Physicochemical and Spectroscopic Data

4-Methyldecane is a branched-chain alkane consisting of a decane backbone with a methyl group at the fourth carbon position. Its branched structure influences its physical properties, such as a lower boiling point compared to its linear isomer, n-undecane.

Table 1: Physicochemical Properties of **4-Methyldecane**

| Property | Value | Source |
|-------------------|---|--------|
| CAS Number | 2847-72-5 | |
| Molecular Formula | C ₁₁ H ₂₄ | |
| Molecular Weight | 156.31 g/mol | |
| Boiling Point | ~174 - 187.9 °C at 760 mmHg | |
| Melting Point | -92 °C | |
| Density | ~0.7 - 0.7385 g/cm ³ at 20°C | |
| Flash Point | 49.4 °C (121.0 °F) | |
| Vapor Pressure | 0.869 - 0.9 mmHg at 25°C | |
| Water Solubility | 0.2971 mg/L at 25 °C (estimated) | |
| logP (o/w) | 5.9 - 6.42 (estimated) | |
| Appearance | Colorless liquid | |
| Odor | Pungent, acrid | |

Spectroscopic analysis is crucial for the unambiguous identification and characterization of **4-Methyldecane**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H and ¹³C NMR are essential for confirming the carbon skeleton and the precise location of the methyl branch. Specific chemical shifts in ¹³C NMR, particularly around δ 20–25 ppm, are indicative of methyl branches.
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is vital for determining the molecular weight and assessing the purity of the compound. The NIST Chemistry WebBook provides reference mass spectra for **4-methyldecane**.
- Infrared (IR) Spectroscopy: While less specific for saturated alkanes, IR spectroscopy can confirm the presence of C-H bonds and the absence of other functional groups.

Synthesis and Reactivity

Several synthetic routes are available for the preparation of **4-Methyldecane**, each with its own advantages in terms of yield, purity, and cost.

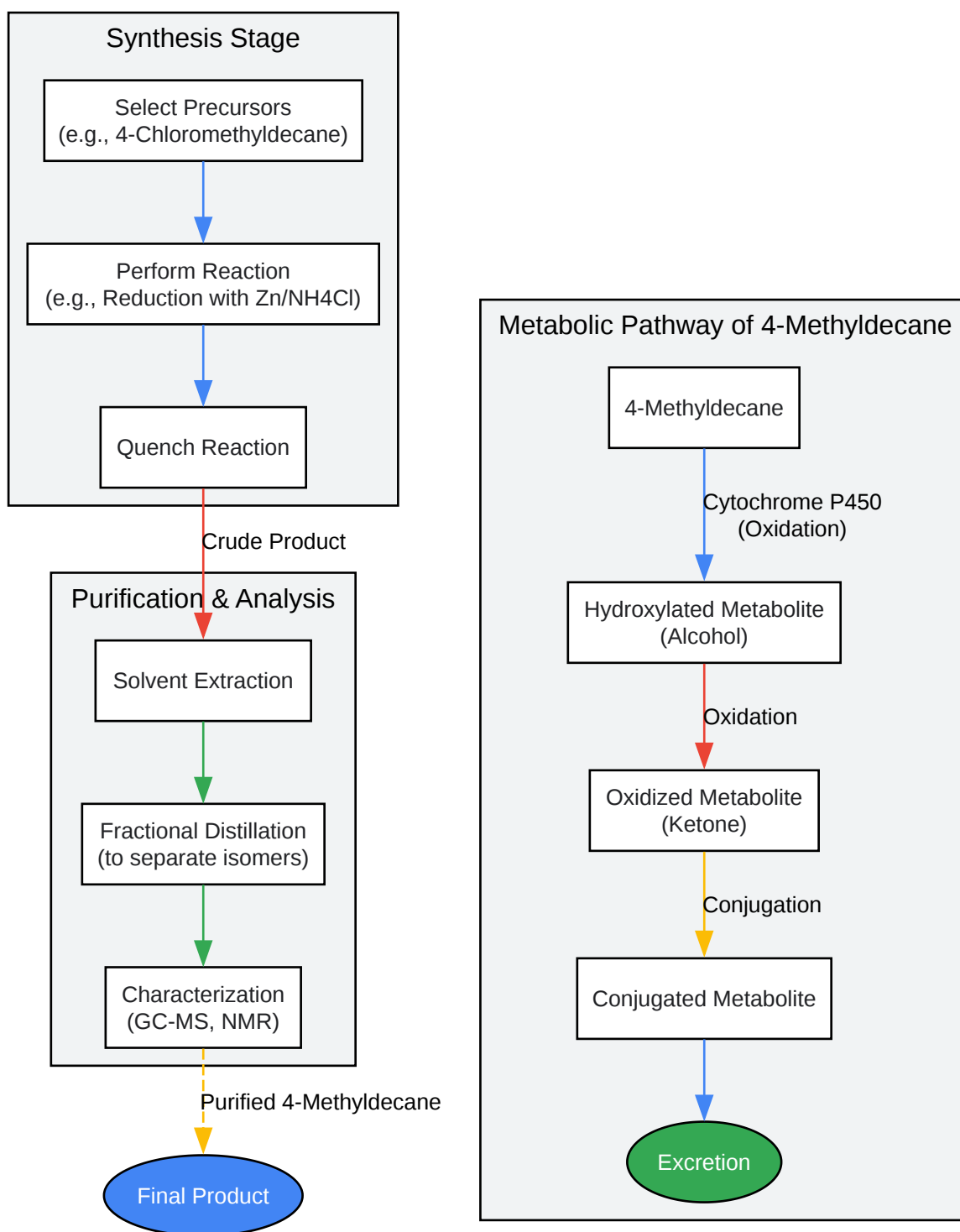
Table 2: Comparative Analysis of Synthetic Methods for **4-Methyldecane**

| Method | Yield (%) | Purity (%) | Relative Cost | Reference |
|-------------------------|-----------|------------|---------------|-----------|
| Halogenation-Reduction | 65–75 | 90–95 | Low | |
| Grignard Reaction | 80–85 | 85–90 | Moderate | |
| Catalytic Hydrogenation | 95–99 | >99 | High | |
| Catalytic Pyrolysis | Variable | Variable | Moderate | |

The reactivity of **4-Methyldecane** is characteristic of alkanes, primarily involving free-radical reactions.

- Oxidation: Can be oxidized to alcohols, aldehydes, or carboxylic acids using strong oxidizing agents.
- Substitution: Undergoes halogenation (e.g., with Cl_2 or Br_2) in the presence of UV light or heat to form halogenated alkanes.
- Combustion: Reacts with oxygen to produce carbon dioxide and water.

Below is a generalized workflow for the synthesis and purification of **4-Methyldecane**.



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